

An In-depth Technical Guide to Methyl 3-amino-5-methylbenzoate

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Compound of Interest

Compound Name: **Methyl 3-amino-5-methylbenzoate**

Cat. No.: **B099481**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **Methyl 3-amino-5-methylbenzoate**, a valuable building block in medicinal chemistry and organic synthesis. Due to the limited availability of direct experimental data for this specific compound, this guide leverages data from closely related analogs to provide a robust understanding of its characteristics.

Molecular Structure and Properties

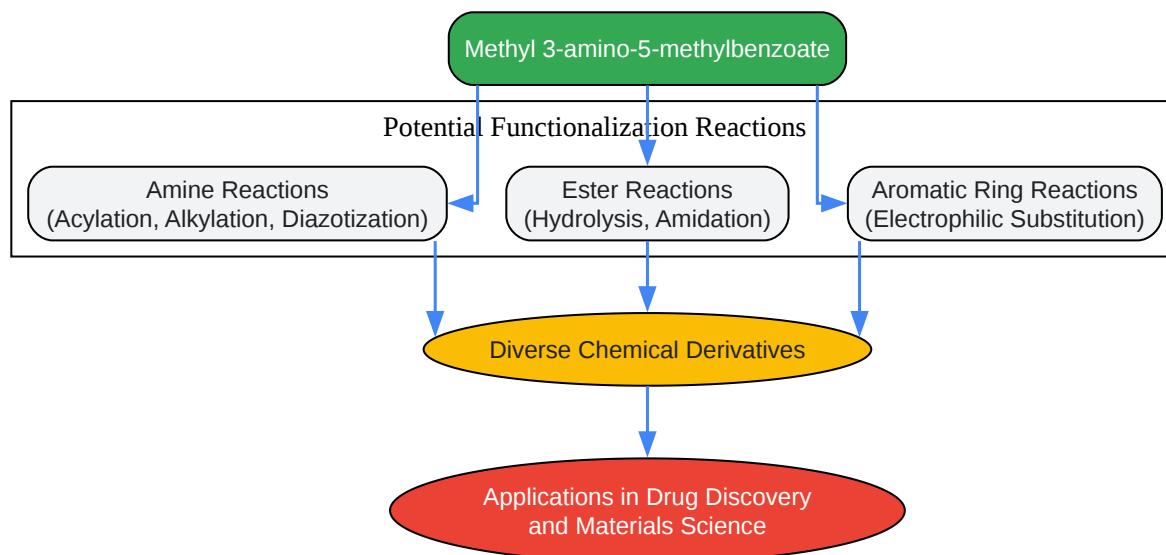
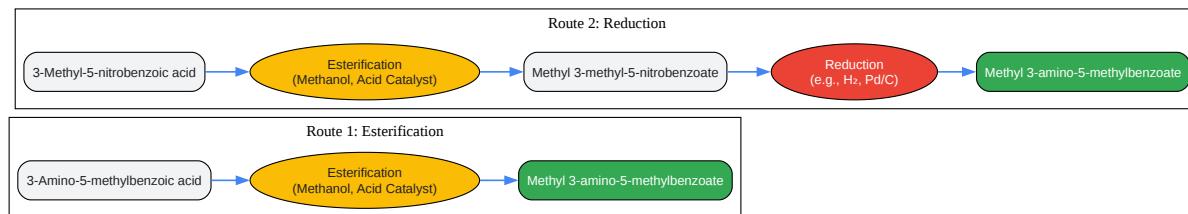
Methyl 3-amino-5-methylbenzoate possesses a benzene ring substituted with an amino group, a methyl group, and a methyl ester group at positions 3, 5, and 1, respectively. This substitution pattern imparts specific electronic and steric properties that are crucial for its reactivity and potential applications in the design of novel bioactive molecules.

Table 1: Physicochemical Properties of **Methyl 3-amino-5-methylbenzoate**

Property	Value	Reference
CAS Number	18595-15-8	[1] [2]
Molecular Formula	C ₉ H ₁₁ NO ₂	[1] [2]
Molecular Weight	165.19 g/mol	[1] [2]
Boiling Point (Predicted)	303.1 ± 22.0 °C at 760 mmHg	[1]
Density (Predicted)	1.132 ± 0.06 g/cm ³	[2]
Appearance	Yellow to brown solid (predicted)	[2]
Storage Conditions	Keep in a dark place, under an inert atmosphere, at room temperature.	[2]

Synthesis of Methyl 3-amino-5-methylbenzoate

The synthesis of **Methyl 3-amino-5-methylbenzoate** can be approached through two primary synthetic pathways, leveraging common reactions in organic chemistry. The selection of a particular route may depend on the availability of starting materials and desired scale.



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